

Application Note: GC-MS Analysis of Phytochemicals in *Azadirachta indica* (Neem) Leaf Extract

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Afubiata*

Cat. No.: B10829023

[Get Quote](#)

Introduction

Azadirachta indica, commonly known as Neem, is a medicinal plant renowned for its wide range of pharmacological properties, including anti-inflammatory, antibacterial, antifungal, and anticancer effects.[1][2][3][4] These therapeutic benefits are attributed to a complex array of bioactive compounds.[1] Gas chromatography-mass spectrometry (GC-MS) is a powerful and widely used analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds within complex plant extracts. This application note details a comprehensive protocol for the qualitative and quantitative analysis of phytochemicals in a methanolic extract of *Azadirachta indica* leaves using GC-MS.

Instrumentation and Methodology

The analysis is performed on a standard GC-MS system. The gas chromatograph separates the individual components of the extract based on their volatility and interaction with the stationary phase of the capillary column. As the separated compounds elute from the column, they enter the mass spectrometer, which ionizes and fragments them. The resulting mass spectrum provides a unique fragmentation pattern, acting as a "chemical fingerprint" for identification by comparing it against a spectral library, such as the National Institute of Standards and Technology (NIST) library.

Application

This protocol is designed for researchers, scientists, and professionals in drug development and natural product chemistry for:

- Identifying and quantifying bioactive compounds in *Azadirachta indica* leaf extracts.
- Quality control and standardization of herbal formulations.
- Exploring the phytochemical basis for the plant's therapeutic properties.

Experimental Protocols

1. Sample Preparation: Methanolic Extraction of *Azadirachta indica* Leaves

- **Collection and Drying:** Fresh, healthy leaves of *Azadirachta indica* are collected and washed thoroughly with running tap water, followed by a rinse with distilled water to remove any debris. The leaves are then shade-dried at room temperature for several days until they become brittle.
- **Powdering:** The dried leaves are ground into a fine powder using a mechanical grinder.
- **Soxhlet Extraction:**
 - A 20g sample of the powdered leaves is placed in a thimble and extracted with 250 mL of methanol using a Soxhlet apparatus for 8 hours at a temperature of 60-70°C.
 - The resulting methanolic extract is then filtered using Whatman No. 1 filter paper.
- **Concentration:** The filtrate is concentrated under reduced pressure using a rotary evaporator at 40°C to yield a crude extract.
- **Storage:** The dried extract is stored in an airtight container at 4°C until further analysis.

2. GC-MS Analysis Protocol

- **Sample Preparation for Injection:** A 1 mg sample of the crude extract is redissolved in 1 mL of methanol. The solution is vortexed and then filtered through a 0.22 µm syringe filter into a GC vial.

- Instrumentation: A GC-MS system equipped with a capillary column (e.g., DB-35MS, 30 m x 0.25 mm ID x 0.25 μ m film thickness) is used.
- GC-MS Parameters: The following instrumental parameters are applied for the analysis:
 - Injector Temperature: 260°C
 - Injection Mode: Splitless
 - Injection Volume: 1 μ L
 - Carrier Gas: Helium, with a constant flow rate of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: Increase to 250°C at a rate of 5°C/min.
 - Hold at 250°C for 2 minutes.
 - Ramp: Increase to 300°C at a rate of 15°C/min.
 - Final hold at 300°C for 15 minutes.
 - MS Transfer Line Temperature: 280°C
 - Ion Source Temperature: 200°C
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Mass Scan Range: 30-500 amu.
- Data Acquisition and Analysis:
 - The total run time for the analysis is approximately 55 minutes.
 - The eluted compounds are identified by comparing their mass spectra with the data from the NIST spectral library.

- The relative percentage of each compound is calculated by comparing its average peak area to the total peak area.

Data Presentation

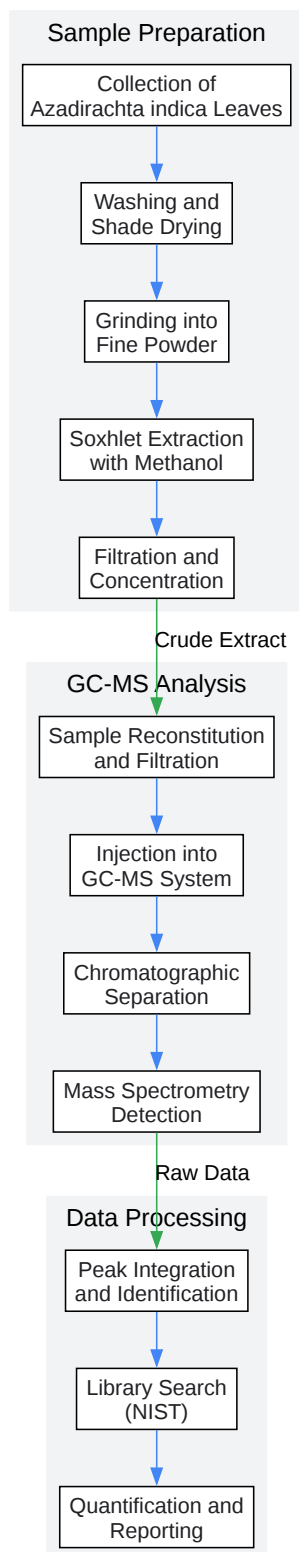
Table 1: Phytochemicals Identified in Methanolic Leaf Extract of *Azadirachta indica* by GC-MS

Peak No.	Retention Time (min)	Compound Name	Molecular Formula	Peak Area (%)
1	16.21	n-Hexadecanoic acid	C ₁₆ H ₃₂ O ₂	2.20
2	17.85	Phytol	C ₂₀ H ₄₀ O	10.55
3	18.02	9,12,15-Octadecatrien-1-ol, (Z,Z,Z)-	C ₁₈ H ₃₂ O	12.89
4	19.54	dl- α -Tocopherol (Vitamin E)	C ₂₉ H ₅₀ O ₂	4.15
5	21.33	β -Sitosterol	C ₂₉ H ₅₀ O	3.36
6	24.35	3-Oxatricyclo[20.8.0.0(7,16)]triacont-1(22),7(16)-diene	C ₂₉ H ₄₈ O	25.11

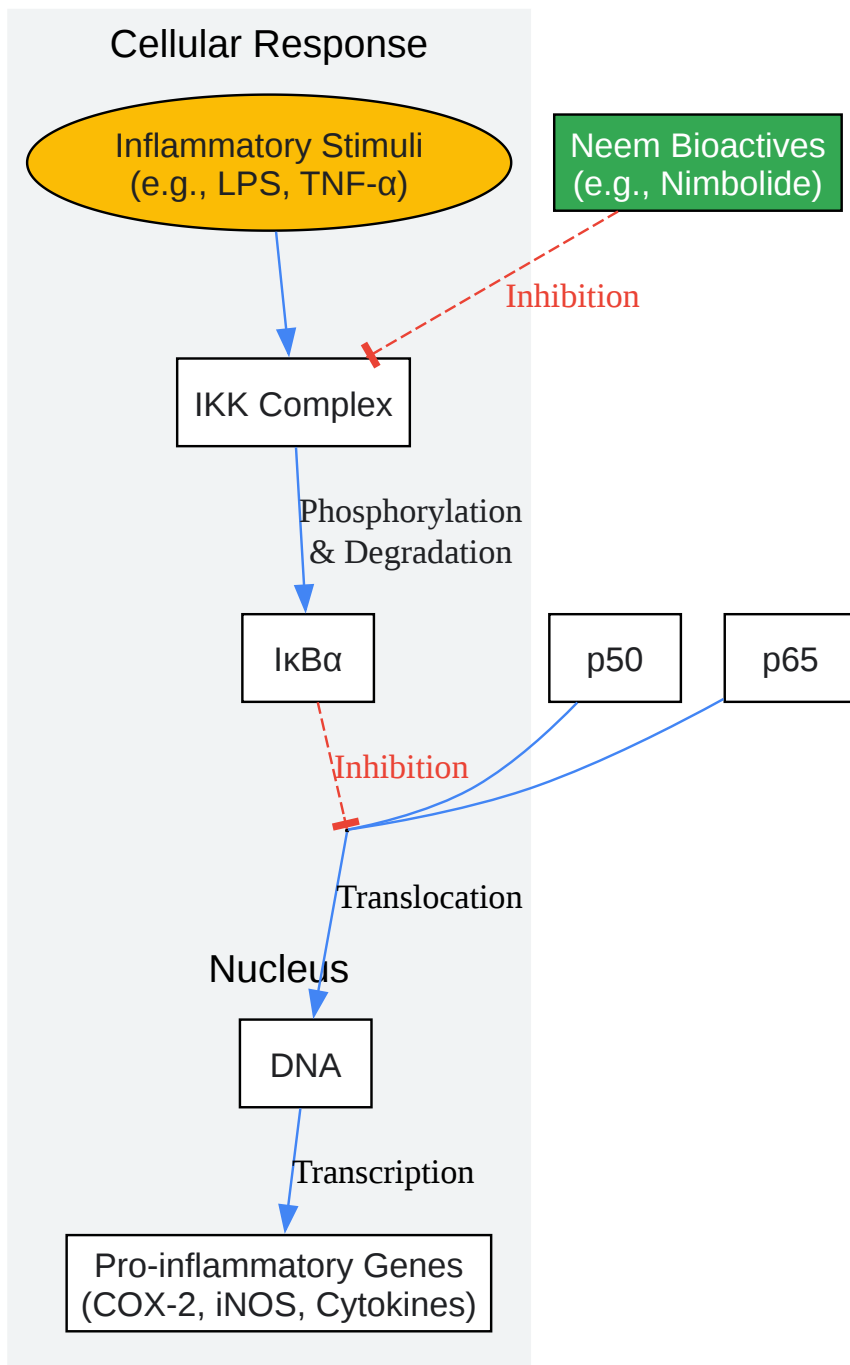
Note: The compounds and their relative abundances are based on representative data from published studies. Actual results may vary.

Visualizations

Experimental Workflow for GC-MS Analysis of Plant Extract

[Click to download full resolution via product page](#)

Caption: Workflow for phytochemical analysis.

Simplified NF- κ B Signaling Pathway Inhibition by Neem Bioactives[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rsisinternational.org [rsisinternational.org]
- 2. Phytochemical Screening and Mass Spectral Analysis of Azadirachta Indica. Linn. Gum – Oriental Journal of Chemistry [orientjchem.org]
- 3. sdiopr.s3.ap-south-1.amazonaws.com [sdiopr.s3.ap-south-1.amazonaws.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: GC-MS Analysis of Phytochemicals in Azadirachta indica (Neem) Leaf Extract]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10829023#gas-chromatography-mass-spectrometry-gc-ms-analysis-of-afubiata]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com